

Application Notes and Protocols for the Analytical Identification of 9-Methylnonacosane

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Compound of Interest

Compound Name: 9-Methylnonacosane

Cat. No.: B15443250

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Audience: Researchers, scientists, and drug development professionals.

Introduction

9-Methylnonacosane (C₃₀H₆₂) is a branched-chain alkane that has been identified as a component of the cuticular hydrocarbons of various insect species.^[1] These hydrocarbons play a crucial role in chemical communication, acting as pheromones or kairomones that mediate behaviors such as mating and aggregation. The accurate identification and quantification of **9-Methylnonacosane** are therefore essential for research in chemical ecology, entomology, and the development of novel pest management strategies.

This document provides detailed application notes and protocols for the analytical identification and quantification of **9-Methylnonacosane** using Gas Chromatography-Mass Spectrometry (GC-MS). While specific performance data for **9-Methylnonacosane** is not widely available, the methodologies presented here are based on established protocols for the analysis of long-chain and branched alkanes and provide a robust framework for method development and validation.^{[2][3][4][5]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **9-Methylnonacosane** is provided in the table below.

Property	Value	Reference
Molecular Formula	C30H62	--INVALID-LINK--
Molecular Weight	422.8 g/mol	--INVALID-LINK--
IUPAC Name	9-methylnonacosane	--INVALID-LINK--
CAS Number	65820-59-9	--INVALID-LINK--
Boiling Point (Predicted)	448.8 ± 9.0 °C	Not available in search results
Melting Point (Predicted)	65.5 ± 5.0 °C	Not available in search results
Kovats Retention Index (Standard non-polar)	2935	--INVALID-LINK--

Experimental Protocols

Sample Preparation: Solid-Liquid Extraction (SLE)

This protocol is suitable for the extraction of cuticular hydrocarbons from insect samples.

Materials:

- Insect samples (fresh or frozen)
- Hexane (HPLC grade)
- Anhydrous sodium sulfate
- Glass vials with PTFE-lined caps
- Vortex mixer
- Centrifuge
- Pasteur pipettes

Procedure:

- Place a known weight of the insect sample (e.g., a single insect or a pooled sample) into a glass vial.
- Add a sufficient volume of hexane to completely submerge the sample (e.g., 1-2 mL).
- Vortex the sample for 2 minutes to extract the cuticular lipids.
- Carefully remove the insect sample from the vial.
- Add a small amount of anhydrous sodium sulfate to the hexane extract to remove any residual water.
- Transfer the dried hexane extract to a clean vial using a Pasteur pipette.
- Concentrate the extract under a gentle stream of nitrogen if necessary.
- The sample is now ready for GC-MS analysis.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

Instrumentation:

- Gas chromatograph equipped with a mass selective detector (MSD).
- Capillary column: A non-polar column such as a 30 m x 0.25 mm ID x 0.25 μ m film thickness HP-5MS or equivalent is recommended for the separation of long-chain hydrocarbons.[5]

GC-MS Parameters:

Parameter	Recommended Setting
GC Inlet	
Injection Mode	Splitless
Inlet Temperature	280 °C
Injection Volume	1 µL
Oven Temperature Program	
Initial Temperature	60 °C, hold for 2 min
Ramp 1	20 °C/min to 220 °C
Ramp 2	3 °C/min to 310 °C, hold for 20 min
Carrier Gas	
Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Mass Range	m/z 50-550
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Solvent Delay	5 min

Data Acquisition and Analysis:

- Acquire data in full scan mode to obtain mass spectra for compound identification.
- Identification of **9-Methylnonacosane** can be confirmed by comparing the acquired mass spectrum with a reference spectrum from a spectral library (e.g., NIST).

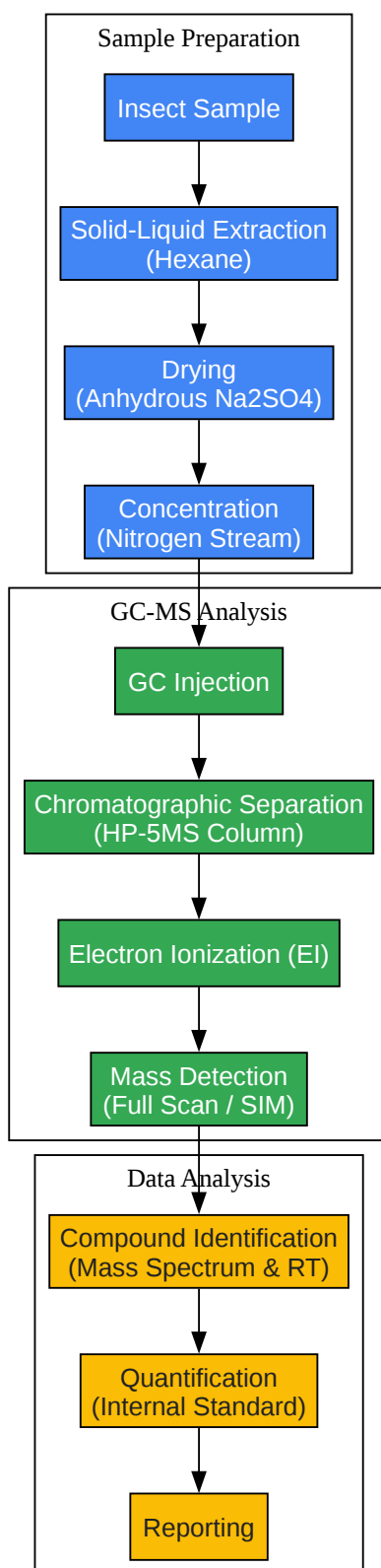
- The retention time of the analyte should be compared with that of an analytical standard if available.
- For quantification, operate the mass spectrometer in Selected Ion Monitoring (SIM) mode to enhance sensitivity and selectivity. Characteristic fragment ions for long-chain branched alkanes should be monitored.

Quantitative Data

The following table provides representative performance data for the analysis of long-chain alkanes by GC-MS. These values should be considered as a starting point for the validation of a method for **9-Methylnonacosane**.

Parameter	Expected Range	Reference
Linearity (R^2)	> 0.99	[5]
Limit of Detection (LOD)	0.1 - 10 ng/mL	[6]
Limit of Quantification (LOQ)	0.5 - 30 ng/mL	[6]
Accuracy (% Recovery)	80 - 120%	[4]
Precision (% RSD)	< 15%	[4]

Visualizations



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Caption: Experimental workflow for **9-Methylnonacosane** analysis.



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Caption: General principle of insect chemical communication.

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